

Technical Guide: Comparative Biological Activity of Sulfated vs. Non-Sulfated CCK-8

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Compound of Interest

Compound Name: *Cholecystokinin (26-33)*

CAS No.: *80980-81-0*

Cat. No.: *B12718323*

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Executive Summary: The "Sulfate Switch"

Cholecystokinin-8 (CCK-8) is the predominant neuronal and gastrointestinal form of cholecystokinin. It exists in two distinct isoforms based on the post-translational modification of the tyrosine residue at position 2 (from the N-terminus):

- CCK-8s (Sulfated): Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂
- CCK-8ns (Non-sulfated): Asp-Tyr-Met-Gly-Trp-Met-Asp-Phe-NH₂

The Core Distinction: The presence of the sulfate group acts as a molecular "key" for the CCK1 receptor (CCK-A). Without this sulfation, the peptide loses nearly all affinity for CCK1 but retains significant affinity for the CCK2 receptor (CCK-B). This "Sulfate Switch" allows researchers to selectively interrogate CCK2-mediated pathways (anxiety, gastric acid) without activating CCK1-mediated visceral pathways (satiety, pancreatic secretion) by using the non-sulfated form.

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Critical Disambiguation: This guide refers exclusively to the CCK-8 peptide. Do not confuse this with the "Cell Counting Kit-8" (CCK-8), a WST-8 based colorimetric assay for cell viability, which shares the acronym but has no biological relationship.

Receptor Pharmacology & Selectivity Profile[1][2]

The biological divergence of CCK-8s and CCK-8ns is dictated by their binding affinity () to the two primary G-protein coupled receptors: CCK1 (Alimentary) and CCK2 (Brain/Gastrin).

Affinity Data Comparison

The following table summarizes the binding constants () and functional potency () derived from mammalian receptor studies.

Ligand Form	CCK1 Receptor (Alimentary)	CCK2 Receptor (Brain/Gastrin)	Selectivity Profile
CCK-8s (Sulfated)	High Affinity(nM)	High Affinity(nM)	Non-SelectivePotent agonist for both subtypes.
CCK-8ns (Non- sulfated)	Low Affinity(nM)	Moderate/High Affinity(nM)*	CCK2 SelectiveFunctionally inactive at CCK1 at physiological doses.

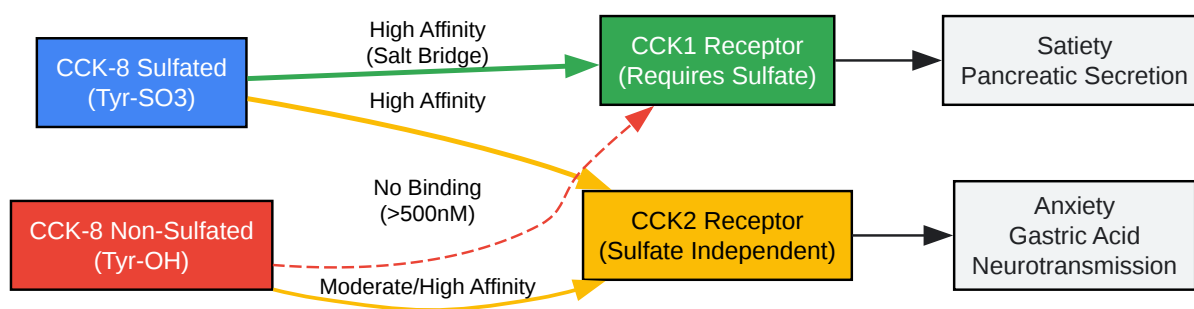
*Note: While CCK-8ns binds CCK2, its affinity is often reported as slightly lower (5-10x) than CCK-8s, but it is considered a functional agonist because it completely avoids the CCK1 "side effects."

Mechanism of Selectivity

The CCK1 receptor possesses a specific binding pocket involving Arginine residues (e.g., Arg197 in ECL2) that form a critical electrostatic salt bridge with the negatively charged sulfate group of Tyr2 in CCK-8s.

- CCK-8s: The sulfate group engages this pocket, locking the peptide into the high-affinity state.
- CCK-8ns: Lacking the sulfate, the peptide cannot form this bridge. The remaining hydrophobic interactions are insufficient to maintain high affinity for CCK1.
- CCK2 Receptor: This receptor evolved to bind Gastrin (which is naturally non-sulfated at the homologous tyrosine). Therefore, it does not strictly require the sulfate group for binding, allowing both CCK-8s and CCK-8ns to dock effectively.

Visualization: Receptor Selectivity Logic



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Caption: Logic flow of CCK-8 isoform binding. Green arrows indicate strong activation; red dashed line indicates loss of affinity.

Physiological Implications[6]

Understanding the differential binding allows researchers to map specific physiological responses to receptor subtypes.

CCK-8s (The "Gut-Brain" Integrator)

Because it activates both receptors, CCK-8s is the master regulator.

- Peripheral (CCK1): Stimulates gallbladder contraction, pancreatic enzyme secretion, and delays gastric emptying. It signals satiety via the vagus nerve.
- Central (CCK2 & CCK1): Modulates dopamine release and anxiety.

CCK-8ns (The "Brain/Gastrin" Mimic)

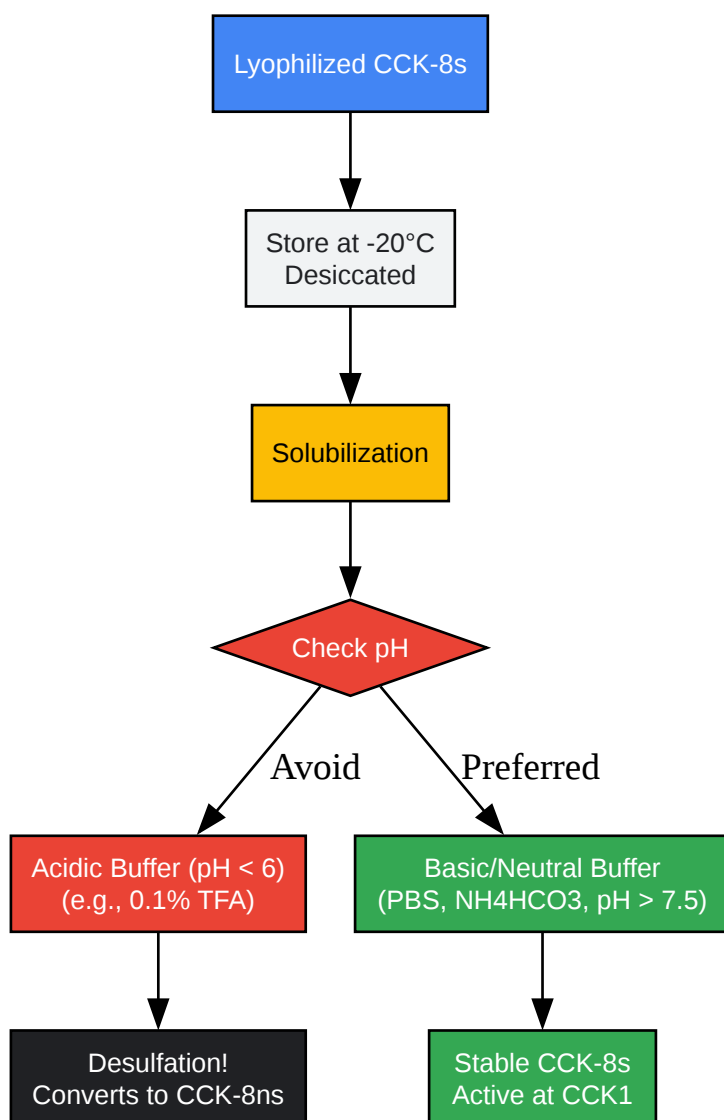
Often used as a tool compound to isolate CCK2 biology.

- Central (CCK2): Induces anxiety-like behavior (anxiogenic) and modulates memory.
- Peripheral (CCK2): Stimulates gastric acid secretion (acting on parietal cells, similar to Gastrin). It does NOT induce satiety or pancreatic secretion at physiological doses, making it a negative control for CCK1 studies.

Technical Protocols: Handling & Stability

The most common cause of experimental failure with CCK-8s is accidental desulfation. The sulfate ester is acid-labile. If the peptide is exposed to acidic conditions (common in HPLC mobile phases or improper storage), it converts to CCK-8ns, completely altering your experimental data (i.e., you lose CCK1 activity).

Stability Workflow



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Caption: Critical handling workflow to prevent acid-catalyzed desulfation of CCK-8s.

Handling "Do's and Don'ts"

- **NO TFA:** Never use Trifluoroacetic Acid (TFA) to dissolve sulfated CCK-8. TFA is standard for many peptides but will strip the sulfate group.
- **Use Ammonium Bicarbonate:** Dissolve CCK-8s in 1% Ammonium Bicarbonate (pH ~8) or dilute Ammonium Hydroxide. Once dissolved, dilute with PBS or assay buffer.

- Aliquot Immediately: Avoid freeze-thaw cycles. Methionine residues are also susceptible to oxidation (forming Met-sulfoxide), which reduces potency.
- Inert Atmosphere: Ideally, overlay aliquots with Argon or Nitrogen gas before freezing to prevent oxidation.

Experimental Protocol: In Vitro Calcium Mobilization Assay

This assay validates the biological activity of your peptide by measuring Gq-protein coupled calcium release.

Objective: Determine if the peptide activates CCK1 (CHO-CCK1 cells) or CCK2 (CHO-CCK2 cells).

Reagents

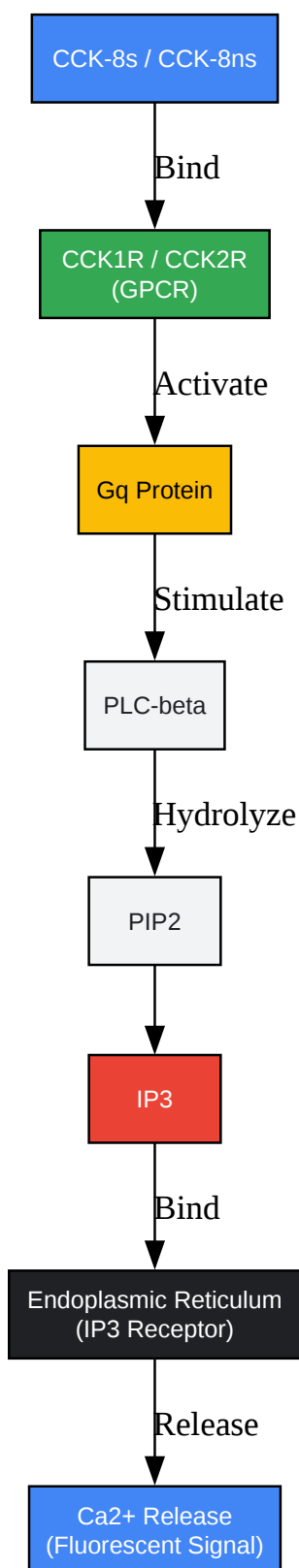
- Cell Line: CHO-K1 stably expressing human CCK1 or CCK2.
- Dye: Fluo-4 AM or Fura-2 AM (Calcium indicators).
- Assay Buffer: HBSS + 20 mM HEPES, pH 7.4 (Must be neutral!).
- Ligands: CCK-8s and CCK-8ns (10-point dilution series, 1 nM to 10 μ M).

Step-by-Step Methodology

- Seeding: Plate cells at 50,000 cells/well in a black-wall 96-well plate. Incubate overnight.
- Dye Loading: Remove media. Add 100 μ L Assay Buffer containing 4 μ M Fluo-4 AM and 2.5 mM Probenecid (to prevent dye leakage). Incubate 45 min at 37°C.
- Baseline: Measure fluorescence (Ex 494 / Em 516) for 30 seconds to establish baseline.
- Injection: Inject 20 μ L of 5x concentrated peptide solution (CCK-8s or CCK-8ns).
- Measurement: Monitor fluorescence kinetic response for 120 seconds.

- Analysis:
 - CCK1 Cells: CCK-8s should show a robust peak (nM). CCK-8ns should show no response or a response only at very high concentrations ($>1\ \mu\text{M}$).
 - CCK2 Cells: Both CCK-8s and CCK-8ns should show robust peaks (nM).

Signaling Pathway Visualization



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Caption: Canonical Gq-signaling pathway activated by CCK receptors in calcium mobilization assays.

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